

Essential Procedures for the Safe Disposal of MAX-40279 Hemiadipate

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Compound of Interest

Compound Name: MAX-40279 hemiadipate

Cat. No.: B13920404

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. While a specific Safety Data Sheet (SDS) for **MAX-40279 hemiadipate** is not publicly available, this guide provides a comprehensive, step-by-step procedure for its proper disposal. The following protocols are based on general best practices for hazardous chemical waste management and information for analogous compounds, such as other FLT3 inhibitors.

MAX-40279 hemiadipate is an orally active dual inhibitor of FLT3 kinase and FGFR kinase, investigated for its potential in treating acute myelogenous leukemia (AML).^{[1][2][3]} As with many research chemicals, it should be treated as hazardous waste in the absence of definitive data to the contrary.

Hazard Profile and Data

Based on the hazard classification of similar FLT3 inhibitors, **MAX-40279 hemiadipate** should be handled as a substance potentially harmful if swallowed and toxic to aquatic life with long-lasting effects.^[4] All laboratory personnel must adhere to strict disposal protocols to mitigate these risks.

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral (Assumed)	H302	Harmful if swallowed.[4]
Acute Aquatic Toxicity (Assumed)	H400	Very toxic to aquatic life.[4]
Chronic Aquatic Toxicity (Assumed)	H410	Very toxic to aquatic life with long lasting effects.[4]

Step-by-Step Disposal Protocol

The following procedures are mandatory for the disposal of **MAX-40279 hemiadipate** and any contaminated materials.

1. Waste Segregation:

- Solid Waste: All solid waste contaminated with **MAX-40279 hemiadipate**, such as weighing paper, contaminated gloves, and pipette tips, must be collected in a designated and clearly labeled hazardous waste container.[4]
- Liquid Waste: Unused solutions and other liquid media containing **MAX-40279 hemiadipate** must be collected in a separate, leak-proof, and clearly labeled hazardous waste container. [4] Do not mix with other solvent waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.[4]
- Sharps: Any sharps, such as needles or blades, contaminated with **MAX-40279 hemiadipate** should be disposed of in a designated sharps container that is puncture-resistant and leak-proof.

2. Container Management:

- Container Type: Use chemically compatible containers for waste storage; plastic is often preferred over glass to minimize the risk of breakage.[5] The original chemical container is often a suitable choice for the waste.[6]
- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**MAX-40279 hemiadipate**," and a clear description of the contents

(e.g., "Solid waste with **MAX-40279 hemiadipate**" or "Aqueous solution of **MAX-40279 hemiadipate**").^{[4][5]} The label should also include the date of waste generation and the principal investigator's name and contact information.^[5]

- Container Condition: Ensure that waste containers are in good condition, free from leaks or external residue, and are kept securely closed when not in use.^{[6][7]}

3. Storage and Handling:

- Storage Location: Store hazardous waste in a designated satellite accumulation area that is at or near the point of generation.^[7] This area should be well-ventilated and secure.
- Incompatible Materials: Segregate waste containers from incompatible materials to prevent dangerous chemical reactions.^[8]
- Accumulation Limits: Be aware of the maximum volume of hazardous waste allowed in a satellite accumulation area (typically 55 gallons), and for acutely toxic waste, the limit is often lower (e.g., one quart of liquid or one kilogram of solid).^[7]

4. Final Disposal:

- EHS Coordination: Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.^{[4][5]} Do not attempt to dispose of this chemical down the drain or in the regular trash.^{[4][5]}
- Empty Containers: A container that has held **MAX-40279 hemiadipate** should be triple-rinsed with a suitable solvent.^[6] The rinsate must be collected and disposed of as hazardous waste.^[6] After thorough cleaning, deface the original label before disposing of the container as regular trash.^[6]

Spill Management

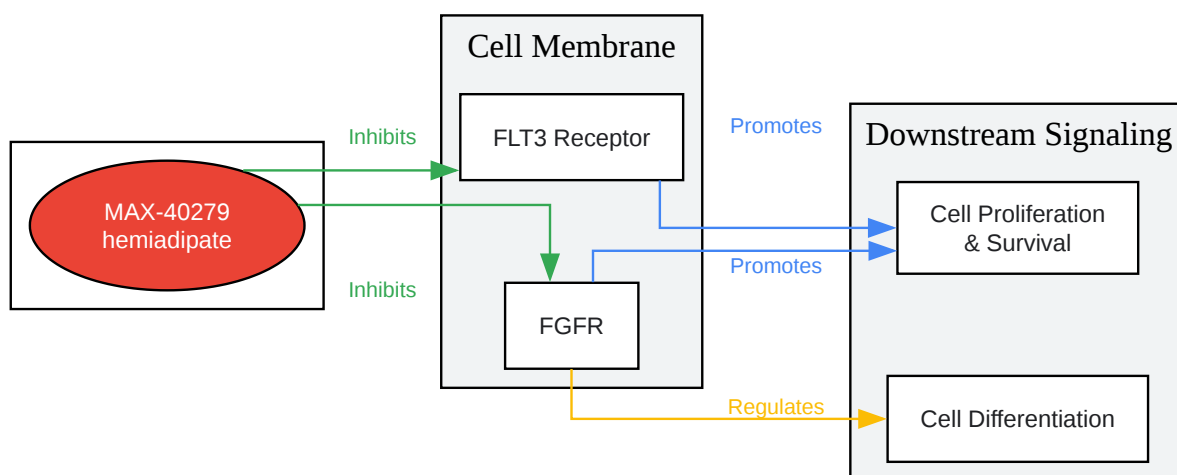
In the event of a spill, the following steps should be taken:

- Containment: For small spills, absorb the material with an inert absorbent such as vermiculite or dry sand.^[4]

- Collection: Carefully collect the absorbed material and any contaminated debris into a labeled hazardous waste container.[4]
- Decontamination: Clean the spill area thoroughly with an appropriate solvent, and collect all cleaning materials as hazardous waste.[4]
- Reporting: Report the spill to your laboratory supervisor and the EHS office.[4]

Signaling Pathway of MAX-40279

MAX-40279 is a dual inhibitor that targets both the FMS-like tyrosine kinase 3 (FLT3) and the fibroblast growth factor receptor (FGFR) signaling pathways. These pathways are crucial for cell proliferation and survival and are often dysregulated in various cancers, including acute myeloid leukemia.[2][9]



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Caption: Mechanism of action of **MAX-40279 hemiadipate**.

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